

# Elucidation of the Antiflammin 2 Signaling Pathway: A Technical Guide

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## Compound of Interest

Compound Name: Antiflammin 2

Cat. No.: B11930186

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## Abstract

**Antiflammin 2** is a synthetic nonapeptide with recognized anti-inflammatory properties. Its mechanism of action, while not entirely elucidated, is known to be multifaceted, primarily involving the modulation of key inflammatory signaling cascades. This technical guide provides an in-depth exploration of the **Antiflammin 2** signaling pathway, consolidating current knowledge on its receptor interactions, downstream effector activation, and its impact on crucial inflammatory processes. This document is intended to serve as a comprehensive resource, offering detailed experimental protocols, quantitative data summaries, and visual representations of the signaling network to aid researchers and drug development professionals in further investigating and potentially harnessing the therapeutic potential of **Antiflammin 2**.

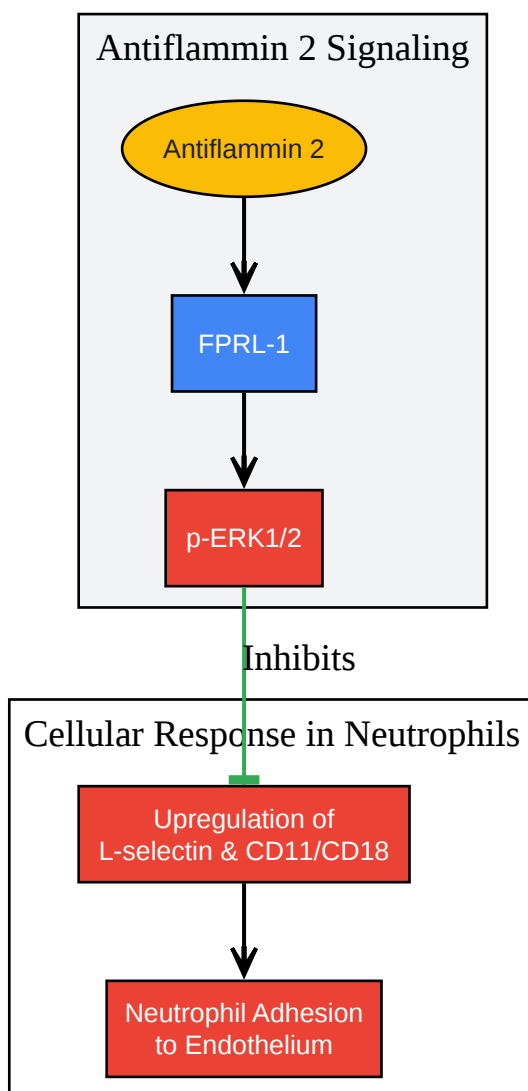
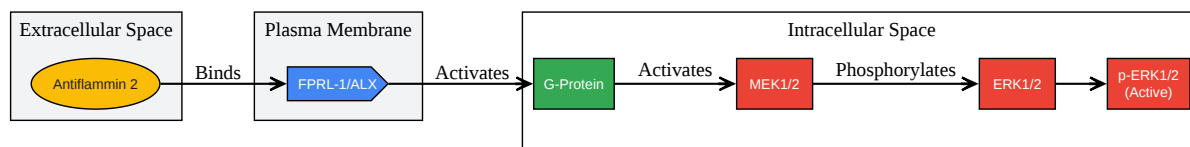
## Introduction to Antiflammin 2

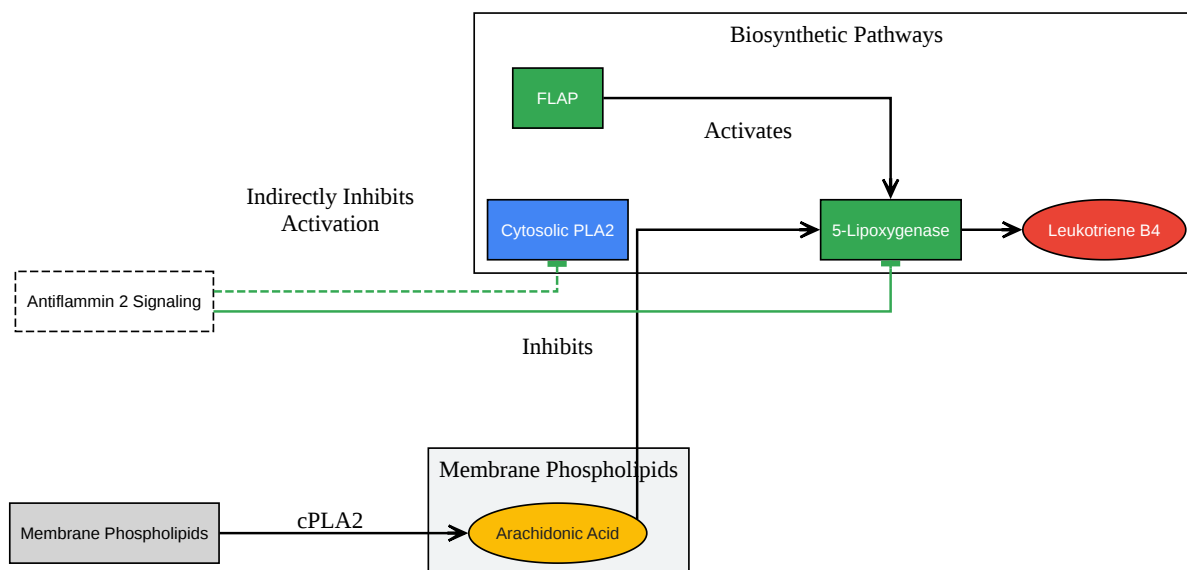
**Antiflammin 2** is a synthetic peptide with the amino acid sequence His-Asp-Met-Asn-Lys-Val-Leu-Asp-Leu. It corresponds to a region of high similarity between uteroglobin and lipocortin 1 (also known as Annexin A1), proteins known for their anti-inflammatory and phospholipase A2 (PLA2) inhibitory activities. While initially investigated for its potential to directly inhibit PLA2, subsequent research has revealed a more complex signaling mechanism primarily initiated through its interaction with a specific cell surface receptor.

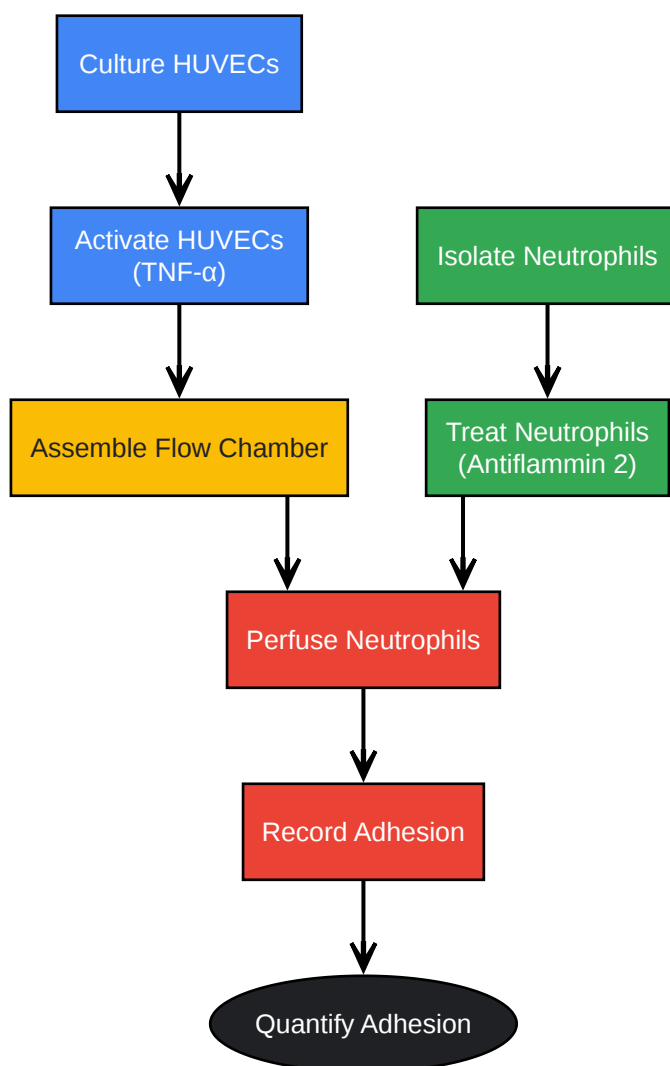
## The Core Signaling Pathway: FPRL-1/ALX Receptor Activation

The primary cellular receptor for **Antiflammin 2** is the Formyl Peptide Receptor-Like 1 (FPRL-1), also known as FPR2/ALX.<sup>[1][2]</sup> This G protein-coupled receptor (GPCR) is expressed on various immune cells, including neutrophils and monocytes, and plays a crucial role in modulating inflammatory responses.

Upon binding to FPRL-1, **Antiflammin 2** initiates a conformational change in the receptor, leading to the activation of associated heterotrimeric G proteins. This event triggers a downstream signaling cascade culminating in the activation of the Mitogen-Activated Protein Kinase (MAPK) pathway, specifically the Extracellular signal-regulated kinases 1 and 2 (ERK1/2).<sup>[1][2]</sup>







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## References

- 1. Antiflammin-2 activates the human formyl-peptide receptor like 1 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Antiflammin-2 Activates the Human Formyl-Peptide Receptor Like 1 - PMC [pmc.ncbi.nlm.nih.gov]

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